

Carfentrazone-ethyl proper disposal procedures

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Compound of Interest

Compound Name: **Carfentrazone-ethyl**

Cat. No.: **B033137**

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Proper disposal of **Carfentrazone-ethyl** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage and dispose of **Carfentrazone-ethyl** waste in a safe and compliant manner.

Immediate Safety and Handling Precautions

Carfentrazone-ethyl is toxic if inhaled and very toxic to aquatic life with long-lasting effects[1][2][3]. Always handle this chemical in a well-ventilated area and wear appropriate Personal Protective Equipment (PPE), including gloves, eye/face protection, and respiratory protection if ventilation is inadequate[1][4]. Avoid releasing the chemical into the environment and prevent it from entering drains, sewers, or water courses[1][4].

Step-by-Step Disposal Protocol

The required method for disposing of **Carfentrazone-ethyl** waste is through a licensed hazardous waste management facility.

- Waste Identification and Segregation:
 - Clearly label all waste containers with "**Carfentrazone-ethyl**" and appropriate hazard symbols.
 - Segregate **Carfentrazone-ethyl** waste from other chemical waste streams to avoid incompatible mixtures. It is incompatible with strong oxidizers[1].

- Packaging Waste:
 - Use only approved, non-returnable containers for storing the waste[\[1\]](#).
 - Ensure containers are tightly closed and stored in a cool, dry, and well-ventilated area, away from heat or open flames[\[2\]](#)[\[4\]](#).
 - Store waste containers in a locked location, inaccessible to unauthorized personnel[\[2\]](#)[\[3\]](#).
- Disposal of Unused Product and Contaminated Materials:
 - Waste resulting from the use of this product, including unused or unwanted material, must be disposed of at an approved waste disposal facility[\[5\]](#).
 - The preferred method of disposal is incineration at an industrial combustion plant[\[1\]](#).
 - Do not dump **Carfentrazone-ethyl** waste in landfills, and never dispose of it via drains or sewers[\[1\]](#)[\[6\]](#).
 - Handle materials contaminated with **Carfentrazone-ethyl** (e.g., absorbent materials from spills, contaminated PPE) in the same manner as the substance itself[\[1\]](#).
- Container Management:
 - Completely emptied containers can be recycled if permissible by local regulations[\[1\]](#).
 - Non-returnable containers must be triple-rinsed before disposal. The rinsate should be collected and treated as hazardous waste.
 - Puncture and dispose of the cleaned container in an approved waste disposal facility or offer it for a pesticide container recycling program[\[5\]](#).
- Regulatory Compliance:
 - Disposal procedures must adhere strictly to all local, state, and federal environmental laws and regulations.

- Contact your state's Pesticide or Environmental Control Agency or the nearest EPA Regional Office for specific guidance[6].

Emergency Spill Procedures

In the event of a spill, immediate action is required to contain the material and prevent exposure.

- Isolate the Area: Evacuate and isolate the spill area. Keep unprotected persons and animals away[4].
- Ensure Safety: Wear full PPE, including respiratory protection. Eliminate all sources of ignition[4].
- Containment: Dike the spill to prevent it from entering lakes, streams, ponds, or sewer drains[4].
- Absorption: Absorb the spill with a non-combustible material such as clay, sand, or soil. For dry formulations, use a wet sweeping compound or water to prevent dust formation[4][7].
- Collection: Carefully vacuum, shovel, or pump the absorbed waste into a suitable, labeled drum for disposal.
- Decontamination:
 - Clean and neutralize the spill area, tools, and equipment.
 - A suitable solution for neutralization can be made from caustic soda ash or bleach water and soap[4].
 - Absorb any rinsate from the cleaning process and add it to the collected waste drums[4].

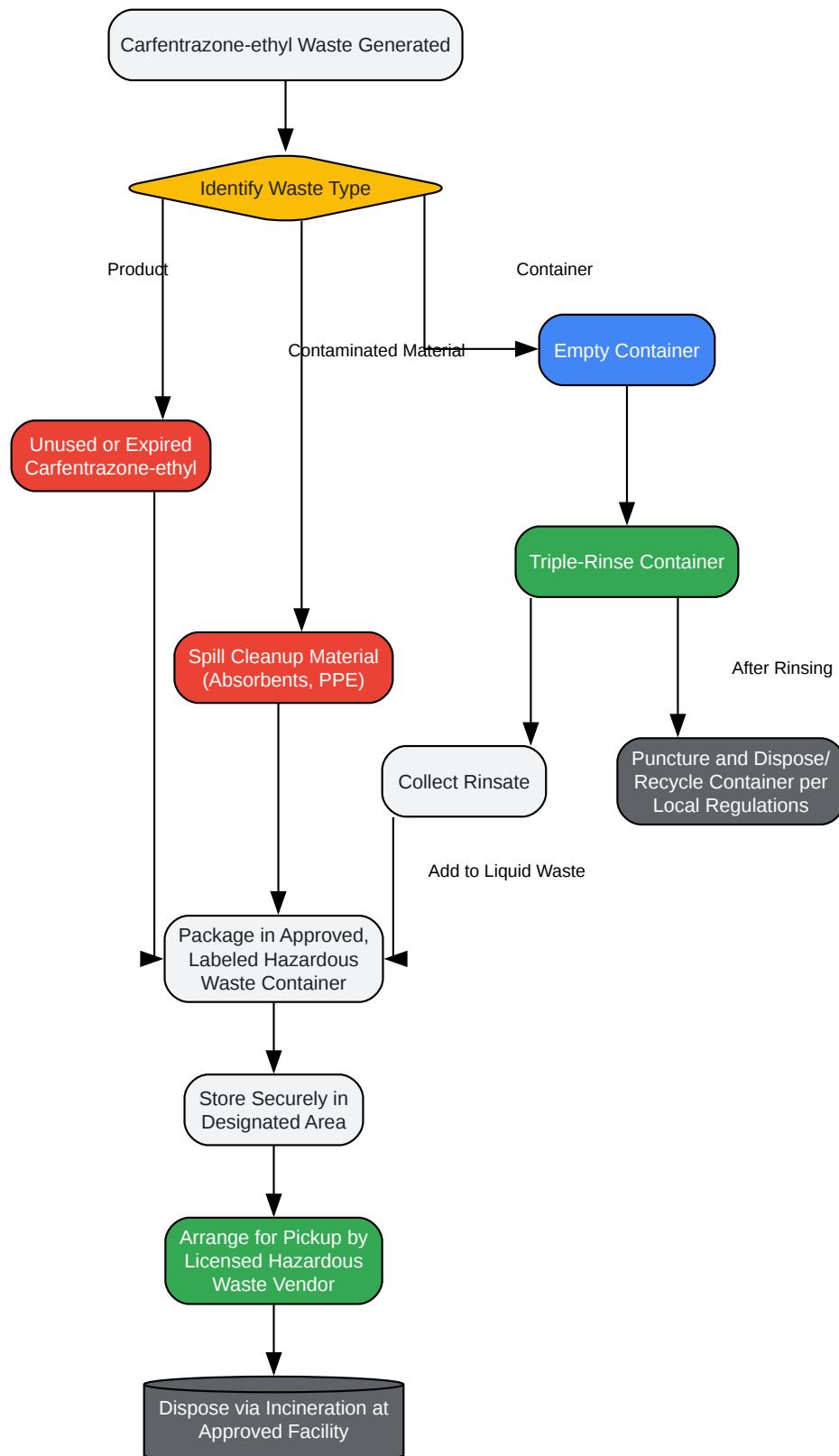
Quantitative Data: Environmental Fate and Toxicity

The following table summarizes key data regarding the environmental impact of **Carfentrazone-ethyl**. This information underscores the importance of preventing its release into the environment.

Parameter	Value	Reference
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.	[1] [2] [3]
Very toxic to algae and moderately toxic to fish.	[5] [6]	
Soil Half-Life	1-2 days (rapid degradation).	[2]
Water Half-Life	Approx. 3 hours to 9 days; can be >34 days in acidic water (pH=5).	[8]
Potable Water Restriction	Water intakes must remain off until levels are below 0.2 ppm.	[8]
Acceptable Daily Intake (ADI)	0.03 mg/kg/day	[2]

Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Carfentrazone-ethyl** waste.

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Caption: Workflow for **Carfentrazone-ethyl** Waste Disposal.

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